

phosphonitrilic chloride trimer CAS 940-71-6

properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phosphonitrilic chloride trimer*

Cat. No.: *B3422370*

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An In-depth Technical Guide to **Phosphonitrilic Chloride Trimer** (CAS 940-71-6)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phosphonitrilic chloride trimer, also known by its IUPAC name 2,2,4,4,6,6-Hexachloro-1,3,5,2λ⁵,4λ⁵,6λ⁵-triazatriphosphinine or more commonly as hexachlorocyclotriphosphazene, is a key inorganic heterocyclic compound. Its chemical formula is (NPCl₂)₃.^{[1][2]} This molecule features a six-membered ring of alternating phosphorus and nitrogen atoms, with two chlorine atoms attached to each phosphorus atom.^[3] The high reactivity of the phosphorus-chlorine (P-Cl) bonds makes it an exceptionally versatile precursor for a vast range of phosphazene derivatives.^{[3][4]} These derivatives are notable for their outstanding thermal stability, chemical resistance, and flame-retardant properties, leading to applications in materials science, polymer chemistry, and as intermediates for specialty chemicals.^{[3][5][6]} This guide provides a comprehensive overview of its properties, synthesis, purification, and key reactions.

Core Properties

Phosphonitrilic chloride trimer is a white crystalline solid at room temperature.^{[3][4]} It is sensitive to moisture and reacts violently with water.^{[4][7][8]}

Physical and Chemical Properties

The fundamental physical and chemical characteristics are summarized below for quick reference.

Property	Value	Source(s)
Appearance	White crystalline solid/powder	[3][4][9]
Molecular Formula	$\text{Cl}_6\text{N}_3\text{P}_3$ or $(\text{NPCl}_2)_3$	[1][4][7]
Molecular Weight	347.66 g/mol	[4][10][11]
Melting Point	112-115 °C	[4][11][12][13]
Boiling Point	127 °C @ 13 mmHg; 256 °C @ atm	[4][9][12][14][15]
Density	1.98 g/mL at 25 °C	[1][4][12]
Solubility	Insoluble in water. Soluble in many organic solvents (e.g., n-heptane, benzene, toluene, petroleum ether).	[4][11][16]
Sensitivity	Moisture sensitive	[4][7]
Sublimation	Sublimable. Occurs at 60 °C @ 0.05 Torr or 95 °C @ 3 mmHg.	[1][11][16][17]

Identification and Spectral Data

Identifier	Value	Source(s)
CAS Number	940-71-6	[4] [7]
EC Number	213-376-8	[4]
InChI Key	UBIJTWDKTYCPMQ- UHFFFAOYSA-N	[1]
SMILES	<chem>CIP1(=NP(=NP(=N1)(Cl)Cl)(Cl)Cl)Cl</chem>	[1] [13]
Spectral Info	31P NMR, FT-IR, and FT-Raman data are available.	[2] [18] [19] [20]

Safety and Handling

Phosphonitrilic chloride trimer is a hazardous substance that causes severe skin burns and eye damage.[\[7\]](#)[\[8\]](#)[\[15\]](#)[\[21\]](#) It may also cause respiratory irritation.[\[7\]](#) It is critical to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.[\[21\]](#)

Hazard Information	Details	Source(s)
GHS Pictograms	Corrosion, Harmful	[7]
Signal Word	Danger	[7][8][21]
Hazard Statements	H314: Causes severe skin burns and eye damage. H335: May cause respiratory irritation. EUH014: Reacts violently with water.	[7][8]
Incompatible Materials	Water, humidity, strong oxidizing agents, alcohols, amines, bases.	[7][15][21]
Storage	Store in a dry, cool, well-ventilated area in a tightly closed container under an inert gas. It is designated under Storage Class Code 8A (Combustible corrosive hazardous materials).	[7][22]
Disposal	Must be removed to an authorized incinerator equipped with an afterburner and a flue gas scrubber.	[7]

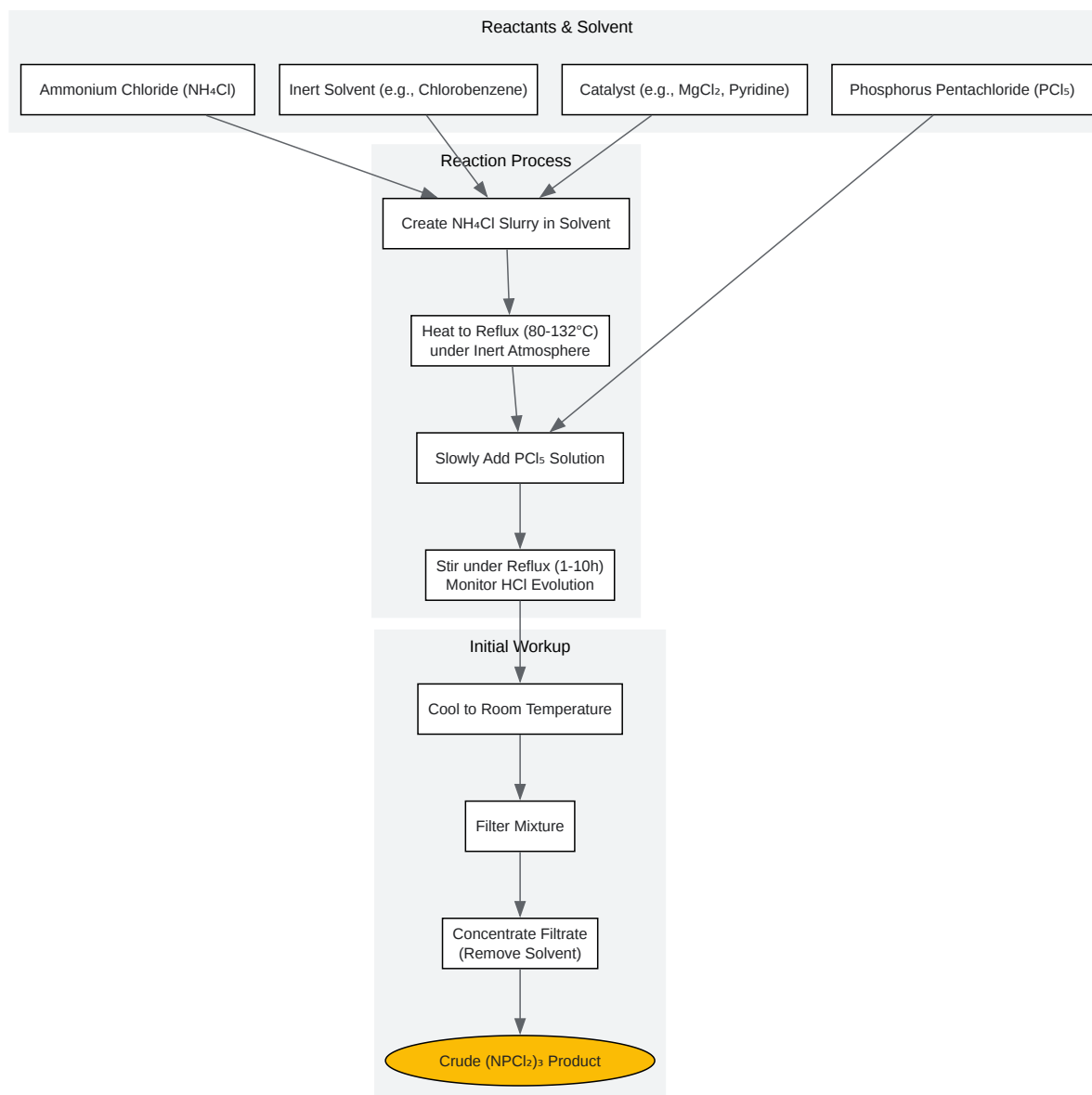
Experimental Protocols

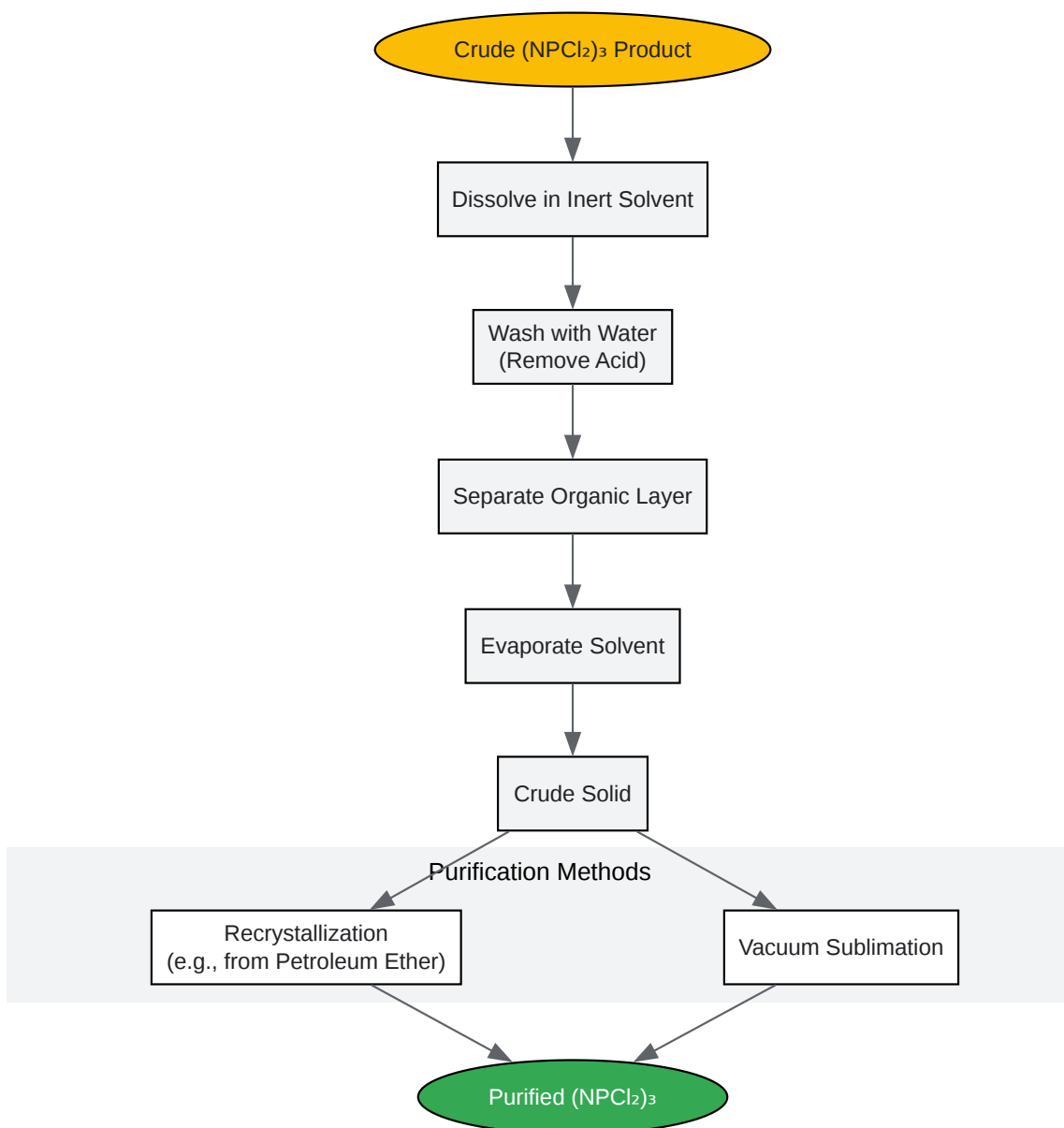
Synthesis

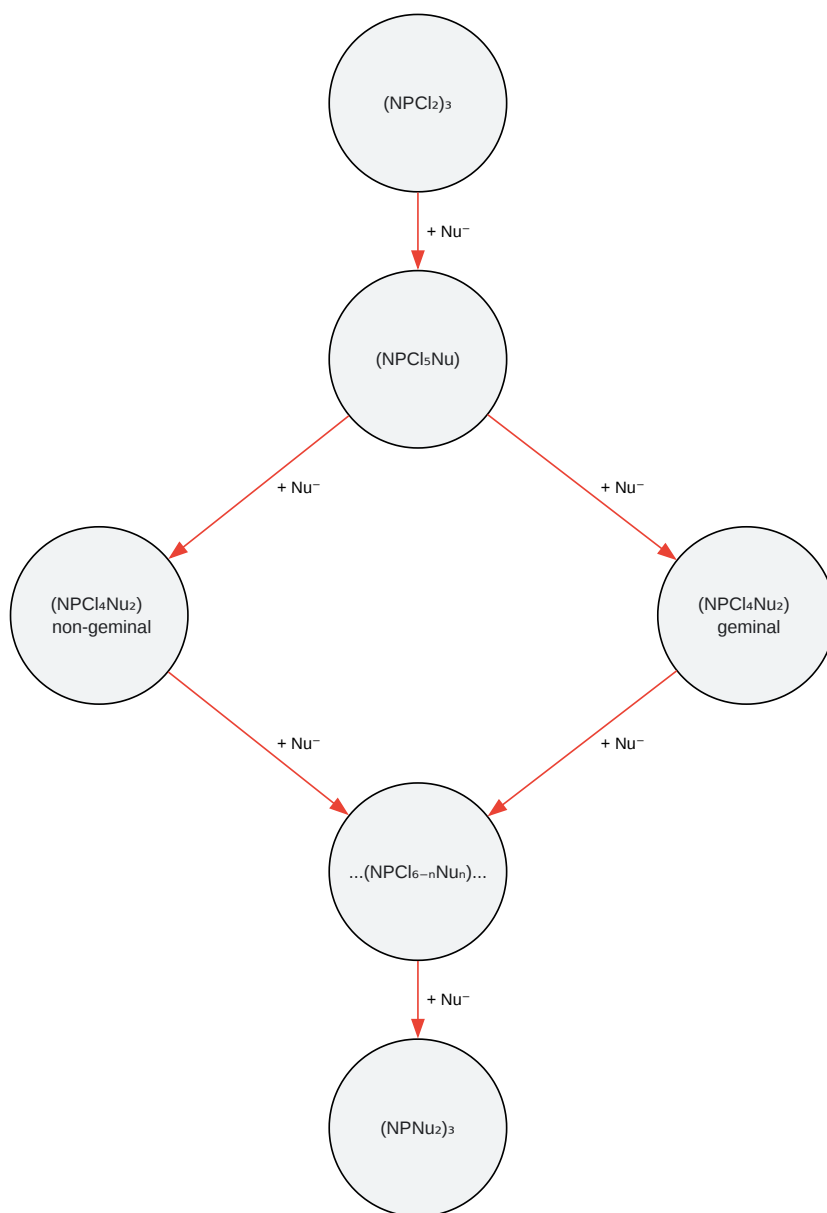
The most common industrial and laboratory synthesis involves the reaction of phosphorus pentachloride (PCl_5) with ammonium chloride (NH_4Cl) in an inert, high-boiling solvent such as chlorobenzene or 1,1,2,2-tetrachloroethane.[1][23][24]

General Protocol:

- **Reactant Slurry:** Ammonium chloride is slurried in an inert solvent (e.g., chlorobenzene) in a reaction vessel equipped for heating, stirring, and reflux under an inert atmosphere (e.g., nitrogen).^{[14][25]}
- **Catalyst Addition:** A catalyst or combination of catalysts, such as magnesium chloride, zinc chloride, ferric chloride, and/or pyridine (as an acid-binding agent), is added to the slurry.^{[14][26]}
- **PCl₅ Addition:** A solution of phosphorus pentachloride in the same solvent is added dropwise to the heated, refluxing slurry over several hours.^{[14][25]} The reaction temperature is typically maintained between 80-132 °C.^{[14][26]}
- **Reaction:** The mixture is stirred under reflux for an additional 1-10 hours until the evolution of HCl gas ceases, indicating the reaction is complete.^{[14][23][26]}
- **Initial Workup:** After cooling to room temperature, the reaction mixture is filtered to remove any unreacted solids. The solvent is then removed from the filtrate by concentration (e.g., reduced pressure distillation) to yield the crude **phosphonitrilic chloride trimer**.^{[14][24]}







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- To cite this document: BenchChem. [phosphonitrilic chloride trimer CAS 940-71-6 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422370#phosphonitrilic-chloride-trimer-cas-940-71-6-properties]

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